

In-Depth Technical Guide: Physicochemical Properties of 3-(4-Bromophenyl)-2-methylpropanoic acid

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-2-methylpropanoic acid

Cat. No.: B1288795

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This technical guide provides a detailed overview of the core physicochemical properties of **3-(4-Bromophenyl)-2-methylpropanoic acid**, a compound of interest in pharmaceutical research and organic synthesis. All quantitative data is summarized for clarity, and a logical workflow for determining its molecular weight is presented.

Core Physicochemical Data

A summary of the key quantitative data for **3-(4-Bromophenyl)-2-methylpropanoic acid** is presented in the table below for easy reference and comparison.

Property	Value	Unit
Molecular Formula	C ₁₀ H ₁₁ BrO ₂	
Molecular Weight	243.1	g/mol
CAS Number	66735-01-1	

Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property, calculated by summing the atomic weights of its constituent atoms. The molecular formula for **3-(4-Bromophenyl)-2-methylpropanoic acid** is $C_{10}H_{11}BrO_2$ [1][2][3].

The calculation is based on the following atomic weights:

- Carbon (C): 12.01 g/mol
- Hydrogen (H): 1.008 g/mol
- Bromine (Br): 79.90 g/mol
- Oxygen (O): 16.00 g/mol

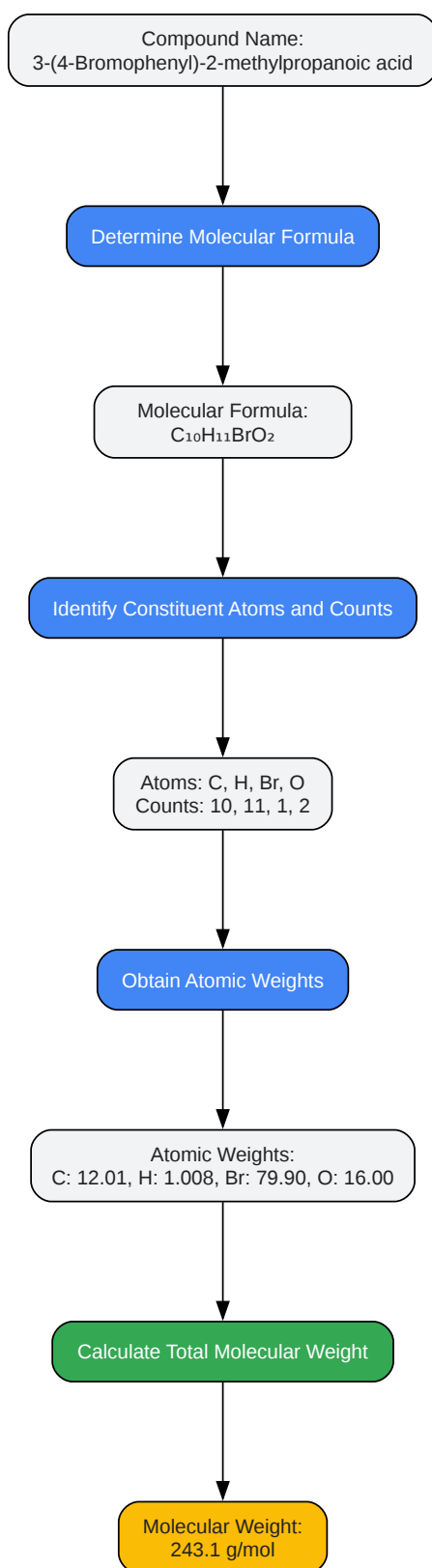
The molecular weight is calculated as follows:

$$(10 * 12.01) + (11 * 1.008) + (1 * 79.90) + (2 * 16.00) = 243.1 \text{ g/mol} \text{ [1][2][3]}$$

This calculated value is consistent with the molecular weight reported in various chemical databases and supplier specifications. [1][2][3]

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the logical steps involved in determining the molecular weight of a chemical compound from its name.



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Caption: Workflow for calculating molecular weight.

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